

A Guide to High-Purity 15-Hydroxypentadecanoic Acid for Research and Development

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Compound of Interest

Compound Name: 15-Hydroxypentadecanoic acid

Cat. No.: B164413

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An In-depth Technical Resource for Scientists and Drug Development Professionals

This technical guide provides a comprehensive overview of high-purity **15-hydroxypentadecanoic acid** (15-HPD), a crucial ω -hydroxy fatty acid with significant applications in pharmaceutical research and as a synthetic precursor. This document details commercial supplier specifications, in-depth experimental protocols, and potential biological signaling pathways, offering a valuable resource for researchers, scientists, and professionals in drug development.

Commercial Availability and Specifications

High-purity **15-hydroxypentadecanoic acid** is available from a range of commercial suppliers, catering to the needs of the research and pharmaceutical industries. The quality and specifications of the compound can vary between suppliers, making careful selection critical for experimental success. Key quality parameters include purity, physical form, and analytical methods used for certification. The following tables summarize the specifications of 15-HPD from prominent commercial suppliers to facilitate a comparative assessment.

Table 1: Commercial Supplier Specifications for High-Purity **15-Hydroxypentadecanoic Acid**

| Supplier | Catalog Number | Purity | Form | Analytical Methods |
|----------------------------------|----------------|--------|-----------------------|---|
| Thermo Scientific Chemicals | B21670.06 | ≥99.0% | Powder or fused solid | Aqueous acid-base Titration, Silylated Gas Chromatography (GC)[1] |
| Cayman Chemical | 10005263 | ≥98% | Solid | Not specified on product page[2] |
| MedChemExpress | HY-W015182 | >98% | Solid | Not specified on product page[3] |
| Simson Pharma Limited | C007B-179170 | >98.0% | Not specified | Not specified on product page[4] |
| Larodan AB | LRD-14-1515 | >98% | Solid | Not specified on product page[5] |
| Dayang Chem (Hangzhou) Co., Ltd. | Not specified | 98.0% | Not specified | Not specified on product page[6] |
| Anjanee Chemical Industries | Not specified | 98% | Not specified | Not specified on product page[7] |

Table 2: Physicochemical Properties of **15-Hydroxypentadecanoic Acid**

| Property | Value | Reference |
|-------------------|---|--------------|
| CAS Number | 4617-33-8 | [1][2][8][9] |
| Molecular Formula | C ₁₅ H ₃₀ O ₃ | [1][2][7][9] |
| Molecular Weight | 258.40 g/mol | [7][9][10] |
| Appearance | White | [1] |
| Form | Powder or fused solid | [1] |
| Melting Point | 85-89 °C | [6] |
| Boiling Point | 400.9 °C | [7] |
| Solubility | Soluble in Chloroform, Ethanol, and Methanol | [2] |

Key Experimental Protocols

This section provides detailed methodologies for key experiments involving **15-hydroxypentadecanoic acid**, including its synthesis, analysis, and application as a synthetic precursor.

Synthesis of 15-Hydroxypentadecanoic Acid via Condensation Reaction

A common method for the synthesis of **15-hydroxypentadecanoic acid** involves the condensation of 1,12-dodecanolide with methylsulfinylcarbanion (DMSO⁻) to form a β-ketosulfoxide intermediate.[11][12] This intermediate is then ethoxycarbonylmethylated and subsequently converted to **15-hydroxypentadecanoic acid**.

Materials:

- 1,12-dodecanolide
- Sodium hydride (NaH)
- Dimethyl sulfoxide (DMSO)

- Tetrahydrofuran (THF)
- Reagents for ethoxycarbonylation and subsequent conversion (specifics vary by protocol)
- Potassium hydroxide (KOH)
- Hydrochloric acid (HCl)
- Chloroform
- Benzene

Procedure:

- Preparation of DMSO⁻ solution: Prepare a solution of methylsulfinylcarbanion (DMSO⁻) from sodium hydride and DMSO in THF under a nitrogen atmosphere.[\[11\]](#)
- Condensation: Add 1,12-dodecanolide to the DMSO⁻ solution at 0°C with stirring.[\[11\]](#) Allow the reaction to proceed at room temperature.[\[11\]](#)
- Work-up: Pour the reaction mixture into ice-water and extract the product.
- Ethoxycarbonylation and Conversion: The resulting β -ketosulfoxide is then subjected to ethoxycarbonylation and subsequent chemical transformations to yield the crude **15-hydroxypentadecanoic acid**.
- Purification: The crude product is dissolved in an aqueous solution of potassium hydroxide and heated.[\[11\]](#) After cooling and acidification with hydrochloric acid, the mixture is extracted with chloroform.[\[11\]](#) The final product is purified by recrystallization from benzene to yield **15-hydroxypentadecanoic acid**.[\[11\]](#)

Quantification of Fatty Acids using Gas Chromatography (GC) with 15-Hydroxypentadecanoic Acid as an Internal Standard

15-Hydroxypentadecanoic acid is a suitable internal standard for the quantification of other fatty acids by gas chromatography due to its structural similarity and distinct retention time.

Materials:

- Fatty acid sample
- **15-Hydroxypentadecanoic acid** (internal standard)
- 6% H₂SO₄ in methanol
- Petroleum ether
- Helium (carrier gas)

Procedure:

- Sample Preparation and Derivatization:
 - To a known amount of the sample, add a precise amount of **15-hydroxypentadecanoic acid** as the internal standard.
 - Add 2 mL of 6% H₂SO₄ in methanol to the sample in a screw-cap glass centrifuge tube. [\[13\]](#)
 - Heat the mixture in a 100°C water bath for 2 hours to convert the fatty acids to their fatty acid methyl esters (FAMES).[\[13\]](#)
 - Cool the sample to room temperature.[\[13\]](#)
- Extraction of FAMES:
 - Add 1 mL of petroleum ether and water to the tube and vortex for 30 seconds.[\[13\]](#)
 - Centrifuge at 4000 rpm for 5 minutes to separate the organic and aqueous layers.[\[13\]](#)
 - Carefully transfer the upper organic layer containing the FAMES to a clean sample vial.[\[13\]](#)
 - Repeat the extraction twice to ensure complete recovery of the FAMES.[\[13\]](#)
- GC Analysis:

- Inject 1 μL of the extracted sample into the gas chromatograph equipped with a flame ionization detector (FID).[13]
- Use helium as the carrier gas with a column flow rate of 1 mL/min.[13]
- Employ a suitable temperature program for the GC oven to achieve optimal separation of the FAMES. An example program starts at 90°C, ramps to 210°C, and then to 230°C.[13]
- Quantification:
 - Identify the peaks corresponding to the FAMES and the internal standard based on their retention times.
 - Calculate the concentration of each fatty acid by comparing its peak area to the peak area of the known amount of the **15-hydroxypentadecanoic acid** internal standard.

Synthesis of Exaltolide (Cyclopentadecanolide) from 15-Hydroxypentadecanoic Acid

15-Hydroxypentadecanoic acid is a key precursor in the synthesis of the macrocyclic musk compound, Exaltolide.[2][14][15]

Materials:

- **15-Hydroxypentadecanoic acid**
- Depolymerization catalyst (e.g., magnesium chloride)

Procedure:

- Polymerization: Heat **15-hydroxypentadecanoic acid** to form a linear polyester.[16] This is typically done by heating at elevated temperatures (e.g., 160°C) under vacuum to remove water.[16]
- Depolymerization and Cyclization:
 - Add a depolymerization catalyst, such as magnesium chloride, to the polyester.[16]

- Heat the mixture to a high temperature (e.g., 280°C) under high vacuum.[16]
- The macrocyclic lactone, cyclopentadecanolide (Exaltolide), is formed through intramolecular cyclization and distills over.[16]
- Purification: The collected distillate can be further purified if necessary, although the direct distillation often yields a high-purity product.[16]

Potential Signaling Pathways and Biological Activity

While direct studies on the signaling pathways of **15-hydroxypentadecanoic acid** are limited, the biological activities of its parent compound, pentadecanoic acid (C15:0), are well-documented and provide a strong basis for inferring its potential mechanisms of action. Pentadecanoic acid has been shown to be an essential fatty acid with broad health benefits, including cardiometabolic and liver health.[17]

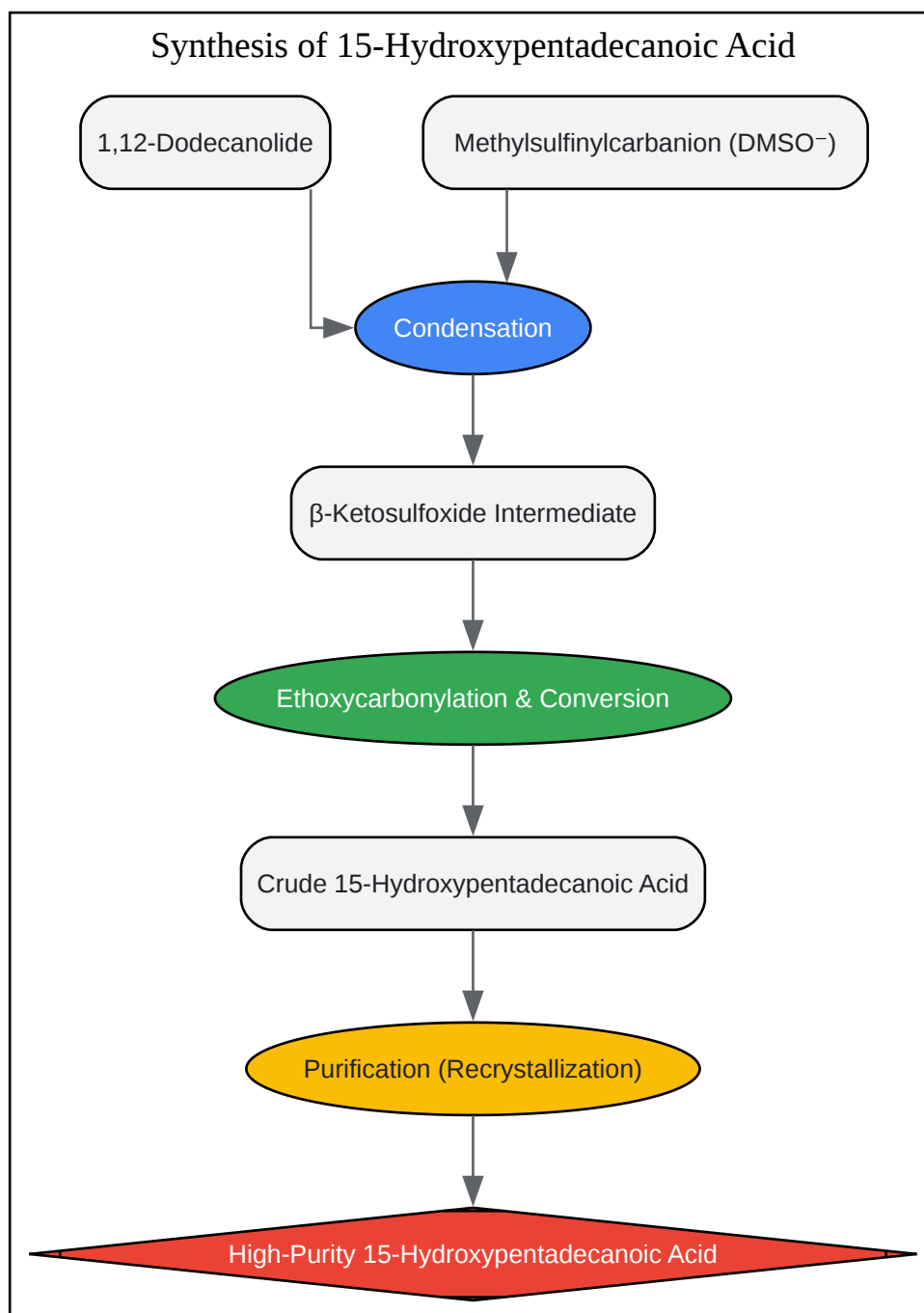
Pentadecanoic acid is known to interact with several key signaling pathways that regulate metabolism, inflammation, and cellular proliferation.[17][18] It is an activator of AMP-activated protein kinase (AMPK) and peroxisome proliferator-activated receptor- α/δ (PPAR- α/δ), and an inhibitor of mammalian target of rapamycin (mTOR), Janus kinase/signal transducer and activator of transcription (JAK-STAT) signaling, and histone deacetylase 6 (HDAC-6).[17][18] These mechanisms are consistent with its observed anti-inflammatory, antifibrotic, and anticancer activities.[17][18]

The presence of a hydroxyl group on the omega carbon of **15-hydroxypentadecanoic acid** may influence its metabolic fate and biological activity. Omega-hydroxy fatty acids are typically metabolized via omega-oxidation, a process that can lead to the formation of dicarboxylic acids. These metabolites can then enter other metabolic pathways. The hydroxyl group may also alter the molecule's interaction with cellular receptors and enzymes, potentially modulating the signaling pathways influenced by pentadecanoic acid.

Further research is needed to elucidate the specific signaling pathways directly modulated by **15-hydroxypentadecanoic acid**. However, based on the known activities of its parent compound, it is a promising molecule for investigation in the context of metabolic diseases, inflammation, and cancer.

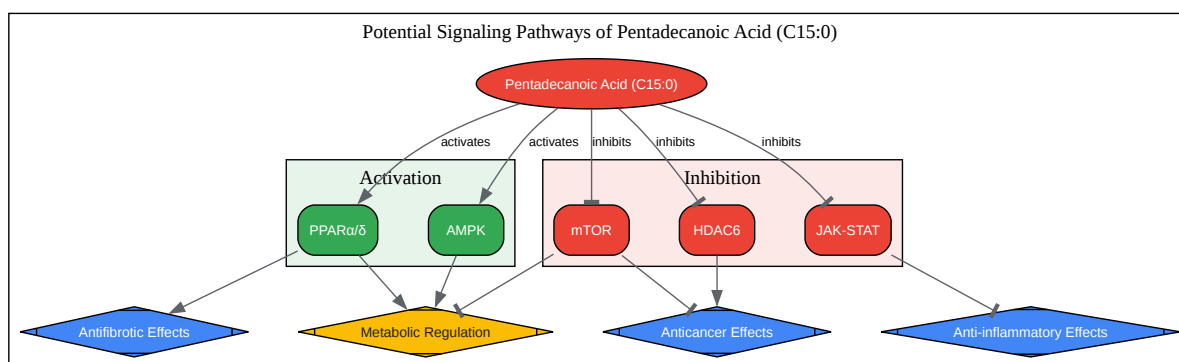
Visualizing Key Processes

To aid in the understanding of the experimental and biological contexts of **15-hydroxypentadecanoic acid**, the following diagrams, generated using the DOT language, illustrate a key synthetic workflow and a potential signaling pathway.



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Caption: A simplified workflow for the synthesis of high-purity **15-hydroxypentadecanoic acid**.



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Caption: Potential signaling pathways influenced by pentadecanoic acid, the parent of 15-HPD.

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